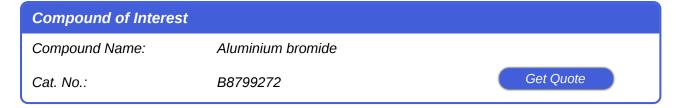


Aluminum Tribromide: A Comprehensive Technical Overview

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of aluminum tribromide, a significant compound in various chemical syntheses. It details its chemical properties, structure, and applications, with a focus on data relevant to research and development.

Core Properties of Aluminum Tribromide

Aluminum tribromide, with the chemical formula AlBr₃, is a hygroscopic, colorless solid that is sublimable.[1][2] It is a key Lewis acid used in a variety of chemical reactions. In its anhydrous form, it appears as a white to yellowish-red lumpy solid with a pungent odor.[2]

Quantitative Data Summary

The following table summarizes the key quantitative properties of both the anhydrous and hexahydrate forms of aluminum tribromide:

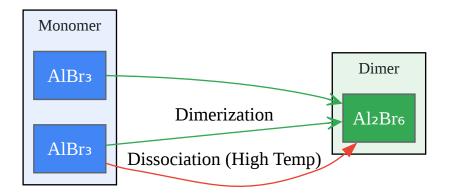


Property	Anhydrous Aluminum Tribromide	Aluminum Tribromide Hexahydrate
Chemical Formula	AlBr ₃	AlBr ₃ ·6H ₂ O
Molar Mass	266.694 g/mol [1][2][3][4]	374.785 g/mol [1][2]
Appearance	White to pale yellow powder[1]	
Density	3.2 g/cm ³ [1][2][4]	2.54 g/cm ³ [1][2]
Melting Point	97.5 °C[1][2][4]	93 °C[1][2]
Boiling Point	255 °C[2][3][4]	

Molecular Structure and Forms

In the solid state, in non-coordinating solvents like carbon disulfide (CS₂), in its molten form, and in the gaseous phase, aluminum tribromide predominantly exists as a dimer with the formula Al₂Br₆.[1][3] This dimeric structure consists of two AlBr₄ tetrahedra sharing a common edge. At high temperatures, these dimers can dissociate into the monomeric form, AlBr₃.[1][3]

The monomeric AlBr₃, which is observed in the vapor phase, has a trigonal planar geometry.[3]



Dimerization of Aluminum Tribromide

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Caption: Equilibrium between monomeric (AlBr₃) and dimeric (Al₂Br₆) forms of aluminum tribromide.



Experimental Protocols Synthesis of Aluminum Tribromide

A common laboratory synthesis of aluminum tribromide involves the direct reaction of aluminum metal with hydrobromic acid or elemental bromine.

1. Reaction with Hydrobromic Acid:

This method produces the dimeric form of aluminum tribromide and hydrogen gas.

- Reaction: 2 Al(s) + 6 HBr(aq) → Al₂Br₆(aq) + 3 H₂(g)[1][3]
- Procedure:
 - Slowly add aluminum turnings or powder to a concentrated solution of hydrobromic acid in a well-ventilated fume hood.
 - The reaction is exothermic and will produce hydrogen gas. Control the rate of addition to prevent the reaction from becoming too vigorous.
 - Once the reaction is complete, the resulting solution can be carefully heated to evaporate the water and obtain the solid aluminum tribromide. Due to its hygroscopic nature, this final step must be performed under anhydrous conditions.

2. Direct Bromination:

This alternative synthesis involves the direct reaction of aluminum with liquid bromine.

- Reaction: 2 Al(s) + 3 Br₂(l) → Al₂Br₆(s)[1][3][4]
- Procedure:
 - This reaction is highly exothermic and should be performed with extreme caution in a controlled environment.
 - Slowly add liquid bromine to aluminum powder or foil.
 - The reaction initiates, often vigorously, to form aluminum tribromide.



 The product is typically a yellowish or red-brown solid due to the presence of ironcontaining impurities.[1][3]

Chemical Reactions and Applications

Aluminum tribromide is a versatile Lewis acid, stronger than the more commonly used aluminum chloride (Al₂Cl₆).[1] This property makes it a valuable catalyst in several organic reactions.

Friedel-Crafts Alkylation

Aluminum tribromide is an effective catalyst for the Friedel-Crafts alkylation reaction, where an alkyl group is added to an aromatic ring.[1]

Reaction Workflow:



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Caption: Generalized workflow for Friedel-Crafts alkylation using aluminum tribromide.

Other Reactions

 Reaction with Carbon Tetrachloride: At 100 °C, aluminum tribromide reacts with carbon tetrachloride to produce carbon tetrabromide and aluminum chloride.[1]

- Reaction with Phosgene: The reaction with phosgene yields carbonyl bromide and aluminum chlorobromide.[1]
 - AlBr₃ + COCl₂ → COBr₂ + AlCl₂Br[1]



- Epoxide Ring Openings: It is used as a Lewis acid to promote the opening of epoxide rings.
- Decomplexation of Dienes: It can be used to decomplex dienes from iron carbonyls.[1]

Safety and Handling

Aluminum tribromide is a corrosive substance that reacts vigorously with water in a hydrolyzing reaction. It is harmful if swallowed or inhaled and causes severe skin burns and eye damage. All handling should be conducted in a dry, well-ventilated area, and appropriate personal protective equipment, including gloves and safety glasses, should be worn.

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